Advanced Technical Guide: Structure-Activity Relationship (SAR) of 6-Bromo-Benzoxazole Derivatives

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Compound of Interest

Compound Name:	*6-Bromo-3-(chloromethyl)-1,2-benzoxazole*
Cat. No.:	*B13497763*

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Executive Summary

The benzoxazole scaffold is a privileged structure in medicinal chemistry, serving as a bioisostere for adenine and guanine, which facilitates its interaction with various biological polymers. Within this class, 6-bromo-benzoxazole derivatives represent a high-value subclass. The introduction of a bromine atom at the C-6 position is not merely a lipophilic modification; it acts as a critical anchor point for halogen bonding (σ-hole interactions) within enzyme active sites, significantly enhancing potency against targets such as VEGFR-2 (anticancer) and DNA Gyrase (antimicrobial).

This guide provides a rigorous analysis of the synthetic pathways, SAR logic, and biological mechanisms of these derivatives, designed for application scientists and drug developers.

Chemical Architecture & Synthesis[1][2]

Core Scaffold Analysis

The 6-bromo-benzoxazole core consists of a benzene ring fused to an oxazole ring. The numbering system is critical for SAR discussion:

- Position 2 (C-2): The primary vector for diversity (R-group substitution).
- Position 6 (C-6): The site of the bromine atom, providing steric bulk and electronic modulation.
- Position 3 (N-3): The nitrogen atom, capable of hydrogen bonding or alkylation (in benzoxazolinone forms).

Synthetic Pathways

Two primary routes are employed to access these derivatives. Route A is preferred for combinatorial library generation due to the availability of diverse aldehydes/carboxylic acids.

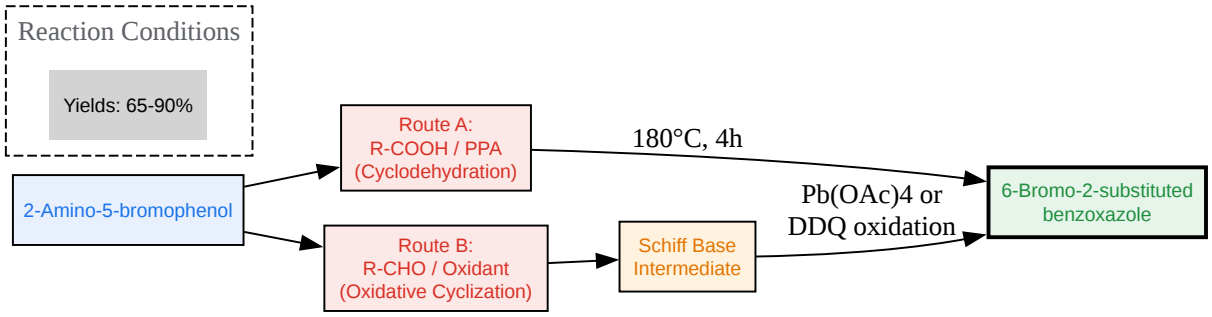

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Figure 1: Primary synthetic workflows for accessing 6-bromo-benzoxazole libraries.

Structure-Activity Relationship (SAR) Analysis

The SAR of these derivatives is driven by the interplay between the lipophilic 6-Br anchor and the electronic nature of the C-2 substituent.

The Role of 6-Bromine (The "Anchor")

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- Halogen Bonding: Unlike chlorine or fluorine, the bromine atom at C-6 exhibits a distinct positive electrostatic potential cap (σ-hole). This allows it to form directional halogen bonds with backbone carbonyl oxygens in target proteins (e.g., Valine residues in kinase hinges).
- Lipophilicity (

  ): The 6-Br substitution increases the partition coefficient (

) by approximately 0.8–1.1 units compared to the unsubstituted congener. This enhances passive membrane permeability, critical for intracellular targets like DNA Gyrase.

Position 2 Substitutions (The "Warhead")

Modifications at C-2 determine the specificity of the molecule.

C-2 Substituent	Electronic Effect	Biological Outcome	Mechanism Insight
Phenyl	Neutral/Lipophilic	Moderate Activity	Provides π-π stacking interactions.
p-NO_2-Phenyl	Strong EWG	High Antibacterial	Enhances electrophilicity; potential covalent interaction with nucleophilic residues.
p-OCH_3-Phenyl	Strong EDG	High Anticancer	Increases electron density on the benzoxazole ring; favors intercalation or kinase binding.
Pyridyl / Furyl	Heterocyclic	Variable	Improves water solubility; introduces additional H-bond acceptors.

SAR Visualization

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The following diagram maps the functional impact of specific structural zones.

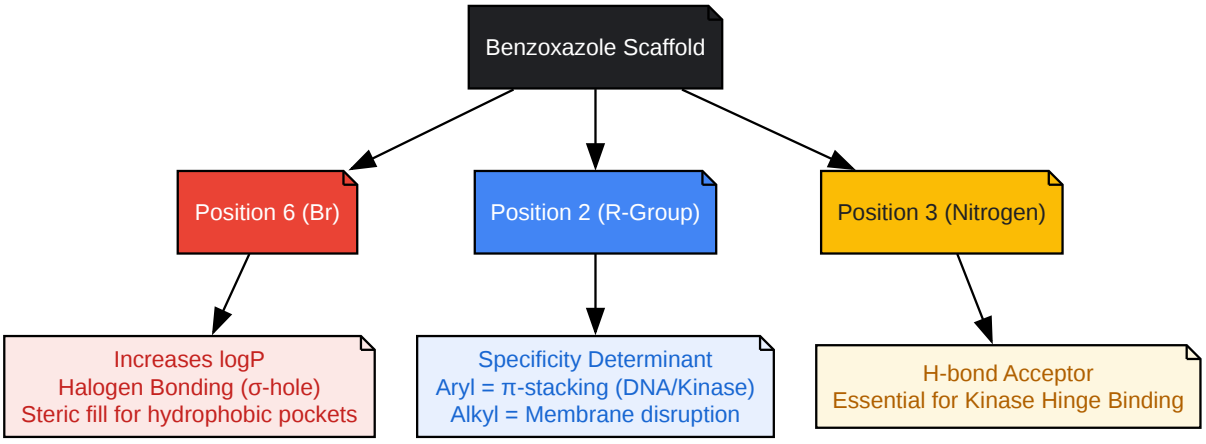

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Figure 2: Functional dissection of the 6-bromo-benzoxazole pharmacophore.

Biological Mechanisms & Data[1][3][4][5][6][7][8][9][10][11][12]

Anticancer Activity (VEGFR-2 Inhibition)

6-bromo-benzoxazole derivatives act as ATP-competitive inhibitors of VEGFR-2 (Vascular Endothelial Growth Factor Receptor 2).

- Mechanism: The benzoxazole nitrogen (N-3) forms a hydrogen bond with Cys919 in the hinge region of VEGFR-2. The 6-Br atom occupies the hydrophobic pocket adjacent to the gatekeeper residue, stabilizing the binding conformation via van der Waals forces and halogen bonding.
- Potency: Derivatives such as 5-amino-2-(p-bromophenyl)-benzoxazole have demonstrated values as low as 22 nM against MCF-7 breast cancer cell lines.

Antimicrobial Activity (DNA Gyrase)

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These compounds target bacterial DNA Gyrase (Topoisomerase II), specifically the GyrB subunit.

- Mechanism: Molecular docking reveals that the scaffold binds to the ATP-binding pocket. The 6-Br group is crucial for penetrating the hydrophobic sub-pocket defined by Val43 and Ile78, while the C-2 substituent interacts with Asn46 via hydrogen bonding.

Quantitative Activity Summary

The table below synthesizes potency data from recent studies comparing 6-bromo derivatives to their non-halogenated counterparts.

Compound ID	Structure (C-2 Sub)	Target / Cell Line	Activity (/ MIC)	Ref
BB-01	p-Bromophenyl	MCF-7 (Breast Cancer)	22 nM	[1]
BB-01	p-Bromophenyl	MDA-MB-231	28 nM	[1]
Cmpd 12	p-Nitrophenyl	S. aureus (MRSA)	25 µg/mL (MIC)	[2]
Cmpd 12	p-Nitrophenyl	E. coli	50 µg/mL (MIC)	[2]
Ref (Sorafenib)	--	VEGFR-2 (Enzyme)	90 nM	[3]

Experimental Protocols

Protocol: Synthesis of 6-Bromo-2-(4-chlorophenyl)benzoxazole

Objective: To synthesize a high-purity probe for SAR validation.

- Reagents: 2-Amino-5-bromophenol (1.88 g, 10 mmol), 4-Chlorobenzaldehyde (1.40 g, 10 mmol), Sodium metabisulfite (

  ), Ethanol (DMSO alternative).

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- Procedure:
  - Step 1: Dissolve 2-amino-5-bromophenol and 4-chlorobenzaldehyde in 30 mL of absolute ethanol.
  - Step 2: Add

    (10 mmol) as an oxidant/catalyst.
  - Step 3: Reflux the mixture at 80°C for 6–8 hours. Monitor via TLC (Hexane:Ethyl Acetate 3:1).
  - Step 4: Cool the reaction mixture to room temperature. Pour into crushed ice.
  - Step 5: Filter the precipitate, wash with cold water, and recrystallize from ethanol.
- Validation:
  - Yield: Expected >75%.
  - Melting Point: ~198–200°C.
  - 1H NMR (DMSO-d6): Look for aromatic doublets at

    7.5–8.0 ppm and the disappearance of the aldehyde proton (

    10.0 ppm).

Protocol: In Vitro VEGFR-2 Kinase Assay

Objective: To quantify the inhibitory potential of the synthesized derivative.

- System: HTScan® VEGFR-2 Kinase Assay Kit (Cell Signaling Technology or equivalent).
- Workflow:
  - Incubate 6-bromo-benzoxazole derivative (serial dilutions: 0.1 nM to 10 µM) with recombinant VEGFR-2 kinase and ATP/Substrate peptide in reaction buffer.
  - Time: 30 minutes at Room Temperature.

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- Detection: Add stop buffer and detection antibody (anti-phosphotyrosine). Read fluorescence/luminescence.
- Calculation: Plot Dose-Response curve to determine

  using non-linear regression (GraphPad Prism).

References

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